

Phenylalanyllysine: An In-depth Technical Guide on Potential Biological Roles

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Compound of Interest		
Compound Name:	Phenylalanyllysine	
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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature explicitly detailing the biological roles, mechanisms of action, and signaling pathways of the dipeptide **Phenylalanyllysine** (Phe-Lys) is limited. This guide provides a comprehensive overview based on the known functions of its constituent amino acids, L-Phenylalanine and L-Lysine, the isomeric dipeptide Lysyl-phenylalanine (Lys-Phe), and related peptides containing these residues. This information is intended to serve as a foundational resource to stimulate and guide future research into the specific bioactivities of **Phenylalanyllysine**.

Introduction to Phenylalanyllysine

Phenylalanyllysine (Phe-Lys) is a dipeptide composed of the essential amino acids L-Phenylalanine and L-Lysine, linked by a peptide bond. Its chemical structure combines the aromatic side chain of Phenylalanine with the basic, positively charged side chain of Lysine, suggesting potential for diverse biological interactions. While direct research on Phe-Lys is sparse, the well-documented roles of its constituent amino acids and related peptides provide a basis for hypothesizing its potential biological functions.

Physicochemical Properties of Phenylalanyllysine



Property	Value	Source
Molecular Formula	C15H23N3O3	PubChem
Molecular Weight	293.36 g/mol	PubChem
IUPAC Name	(2S)-6-amino-2-[[(2S)-2-amino- 3- phenylpropanoyl]amino]hexan oic acid	PubChem
CAS Number	6456-72-0	PubChem

Potential Biological Roles Inferred from Constituent Amino Acids

The biological activity of **Phenylalanyllysine** is likely influenced by the individual properties of L-Phenylalanine and L-Lysine.

L-Phenylalanine: A Precursor for Neurotransmitters and a Signaling Molecule

L-Phenylalanine is an essential amino acid that serves as a precursor for the synthesis of tyrosine, which is subsequently converted into important catecholamines such as dopamine, norepinephrine, and epinephrine. These neurotransmitters are crucial for mood regulation, cognitive function, and the body's stress response.

Additionally, Phenylalanine can act as a signaling molecule, notably as a modulator of the Calcium-Sensing Receptor (CaSR). This receptor plays a vital role in calcium homeostasis and has been implicated in various physiological processes, including hormone secretion.

L-Lysine: Essential for Protein Structure, Function, and Metabolism

L-Lysine is an essential amino acid with a positively charged side chain, making it crucial for the structure and function of many proteins through its involvement in electrostatic interactions and post-translational modifications like ubiquitination and acetylation. Lysine is also involved in



the production of carnitine, which is essential for fatty acid metabolism and energy production. Furthermore, it plays a role in the immune system and is a precursor for the synthesis of certain hormones.

Insights from the Isomeric Dipeptide: Lysylphenylalanine (Lys-Phe)

The isomeric dipeptide, Lysyl-phenylalanine (Lys-Phe), where the amino acid sequence is reversed, has been investigated for its biological activity. Notably, Lys-Phe has been identified as an inhibitor of sickle-cell hemoglobin gelation[1]. This suggests that the specific sequence of amino acids in a dipeptide is critical for its biological function and that Phe-Lys may have entirely different activities from Lys-Phe.

Quantitative Data for Lys-Phe

Parameter	Value	Biological Context	Source
Inhibition of Gelation	Progressive inhibition up to 30 mM	Inhibition of sickle-cell deoxyhemoglobin gelation	[1]

Potential Therapeutic Areas for Phenylalanyllysine

Based on the functions of its components and related peptides, several therapeutic areas warrant investigation for **Phenylalanyllysine**.

Antimicrobial Activity

Peptides rich in Lysine and containing hydrophobic residues like Phenylalanine have demonstrated potent antimicrobial activity[2][3]. The cationic nature of Lysine can facilitate interaction with negatively charged bacterial membranes, while the hydrophobicity of Phenylalanine can aid in membrane disruption. Diblock copolypeptides of Lysine and Phenylalanine have shown excellent efficacy against both Gram-positive and Gram-negative bacteria[2].

Neuroprotection and Neuromodulation



Given that Phenylalanine is a precursor to key neurotransmitters, Phe-Lys could potentially modulate neurological pathways. Halogenated derivatives of L-Phenylalanine have shown neuroprotective effects in models of brain ischemia[4][5]. L-lysine has also demonstrated neuroprotective effects in models of anoxia[6]. Further research is needed to determine if the dipeptide itself possesses neuroprotective or neuromodulatory properties.

Anti-inflammatory and Antioxidant Effects

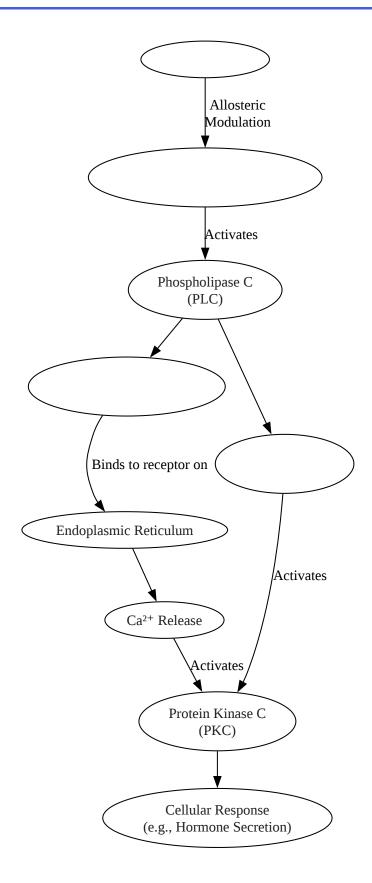
Both Phenylalanine and Lysine residues are found in peptides with demonstrated anti-inflammatory and antioxidant activities[7][8][9]. Phenylalanine can increase the production of antioxidant phenolic acids in cell cultures[10], and Lysine harvesting has been identified as an antioxidant strategy in yeast[11]. The potential for Phe-Lys to scavenge free radicals or modulate inflammatory pathways is a plausible area of investigation.

Signaling Pathways Potentially Modulated by Phenylalanyllysine

While no signaling pathways have been directly attributed to **Phenylalanyllysine**, the known pathways of its constituent amino acids provide a starting point for investigation.

Phenylalanine and the Calcium-Sensing Receptor (CaSR) Pathway

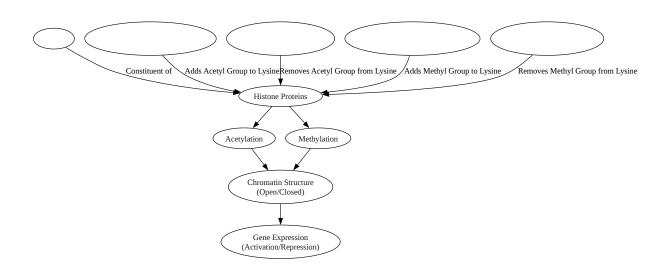




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Lysine and Post-Translational Modifications Impacting Gene Expression



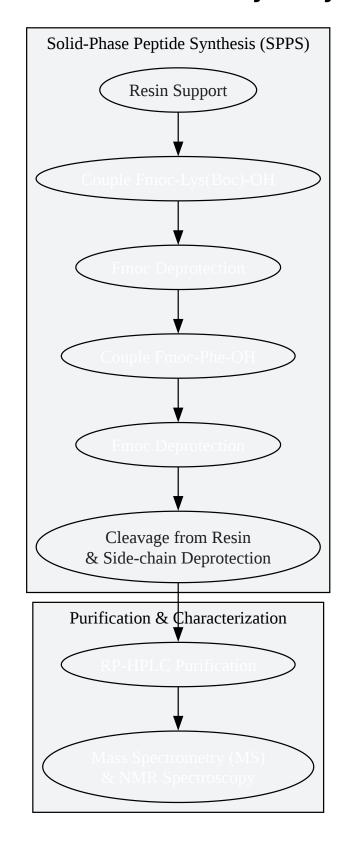
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Experimental Protocols for Investigating Phenylalanyllysine

As direct experimental protocols for **Phenylalanyllysine** are not available, this section outlines general methodologies for peptide synthesis, characterization, and biological evaluation that can be adapted for future studies.



Synthesis and Purification of Phenylalanyllysine



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Detailed Methodology for Solid-Phase Peptide Synthesis (SPPS):

- Resin Preparation: Start with a suitable resin (e.g., Wang or Rink amide resin).
- First Amino Acid Coupling: Swell the resin in a suitable solvent (e.g., DMF). Deprotect the Fmoc group on the resin if necessary. Activate the carboxyl group of the first amino acid (Fmoc-Lys(Boc)-OH) using a coupling agent (e.g., HBTU/DIPEA) and couple it to the resin.
- Fmoc Deprotection: Remove the Fmoc protecting group from the N-terminus of the coupled lysine using a solution of piperidine in DMF.
- Second Amino Acid Coupling: Activate and couple the second amino acid (Fmoc-Phe-OH) to the deprotected N-terminus of the resin-bound lysine.
- Final Fmoc Deprotection: Remove the final Fmoc group.
- Cleavage and Deprotection: Treat the resin with a cleavage cocktail (e.g., TFA/TIS/water) to cleave the dipeptide from the resin and remove the Boc side-chain protecting group from lysine.
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the synthesized **Phenylalanyllysine** using mass spectrometry (to verify the molecular weight) and NMR spectroscopy (to confirm the structure).

In Vitro Biological Assays

- Antimicrobial Activity:
 - Minimal Inhibitory Concentration (MIC) Assay: Determine the lowest concentration of Phe-Lys that inhibits the visible growth of various bacterial strains (e.g., E. coli, S. aureus) using broth microdilution methods.
 - Membrane Permeabilization Assay: Use fluorescent dyes like propidium iodide to assess the ability of Phe-Lys to disrupt bacterial cell membranes.



Antioxidant Activity:

- DPPH Radical Scavenging Assay: Measure the ability of Phe-Lys to scavenge the stable
 DPPH free radical.
- ABTS Radical Cation Decolorization Assay: Assess the capacity of Phe-Lys to neutralize the ABTS radical cation.
- Anti-inflammatory Activity:
 - LPS-stimulated Macrophage Assay: Treat macrophage cell lines (e.g., RAW 264.7) with lipopolysaccharide (LPS) in the presence and absence of Phe-Lys and measure the production of pro-inflammatory cytokines (e.g., TNF-α, IL-6) by ELISA.
 - Nitric Oxide (NO) Production Assay: Measure the inhibition of NO production in LPSstimulated macrophages using the Griess reagent.
- · Neuroprotective Activity:
 - Oxidative Stress-induced Neuronal Cell Death Assay: Induce oxidative stress in neuronal cell lines (e.g., SH-SY5Y) with agents like H₂O₂ or glutamate and evaluate the protective effect of Phe-Lys on cell viability using MTT or LDH assays.

Future Directions and Conclusion

The dipeptide **Phenylalanyllysine** represents an understudied molecule with potential biological activities stemming from its constituent amino acids. The lack of direct research highlights a significant knowledge gap and an opportunity for novel discoveries. Future research should focus on:

- Systematic Screening: Conducting broad-based in vitro screening of Phenylalanyllysine for various biological activities, including antimicrobial, antioxidant, anti-inflammatory, and neuroprotective effects.
- Mechanism of Action Studies: If a significant biological activity is identified, subsequent studies should aim to elucidate the underlying mechanism of action, including the identification of molecular targets and signaling pathways.



- Structure-Activity Relationship Studies: Synthesizing and testing analogues of Phenylalanyllysine (e.g., with D-amino acids, modified side chains) to understand the structural requirements for its biological activity.
- In Vivo Studies: If promising in vitro activity is observed, progressing to in vivo models to assess the efficacy, pharmacokinetics, and safety of Phenylalanyllysine.

In conclusion, while direct evidence for the biological roles of **Phenylalanyllysine** is currently scarce, the known functions of its building blocks and related peptides suggest that it is a promising candidate for future investigation in various therapeutic areas. This guide provides a foundational framework to inspire and direct such research efforts.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Highly efficient antibacterial diblock copolypeptides based on lysine and phenylalanine -PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Effect of number of lysine motifs on the bactericidal and hemolytic activity of short cationic antimicrobial peptides PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ahajournals.org [ahajournals.org]
- 5. Neuroprotective action of halogenated derivatives of L-phenylalanine PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Neuroprotective effect of L-lysine monohydrochloride on acute iterative anoxia in rats with quantitative analysis of electrocorticogram PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Antimicrobial and anti-inflammatory activities of a Leu/Lys-rich antimicrobial peptide with Phe-peptoid residues PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. mdpi.com [mdpi.com]



- 10. Phenylalanine Increases the Production of Antioxidant Phenolic Acids in Ginkgo biloba Cell Cultures PMC [pmc.ncbi.nlm.nih.gov]
- 11. Lysine harvesting is an antioxidant strategy and triggers underground polyamine metabolism PMC [pmc.ncbi.nlm.nih.gov]
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